

# 3,4,5-Trifluoriodobenzene safety data sheet

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## Compound of Interest

Compound Name: 3,4,5-Trifluoriodobenzene

Cat. No.: B063016

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An In-depth Technical Guide to the Safe Handling of **3,4,5-Trifluoriodobenzene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **3,4,5-Trifluoriodobenzene** (CAS No. 170112-66-0). As a halogenated aromatic compound, it serves as a valuable building block in organic synthesis and drug discovery.<sup>[1][2]</sup> However, its chemical properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This document is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly, ensuring personal safety and environmental protection.

## Chemical and Physical Profile

Understanding the fundamental properties of **3,4,5-Trifluoriodobenzene** is the first step in a robust risk assessment. This compound is an aromatic substance characterized by a benzene ring substituted with three fluorine atoms and one iodine atom.<sup>[1]</sup> Depending on purity and ambient temperature, it can present as a colorless to pale yellow or peach liquid or a crystalline solid.<sup>[1][2][3]</sup>

Table 1: Physicochemical Properties of **3,4,5-Trifluoriodobenzene**

Property	Value	Source(s)
CAS Number	170112-66-0	[1][4]
Molecular Formula	C <sub>6</sub> H <sub>2</sub> F <sub>3</sub> I	[1][4]
Molecular Weight	257.98 g/mol	[4]
Appearance	Colorless to pale yellow/peach liquid or crystal	[2][3]
Melting Point	42-47 °C	[2]
Boiling Point	220-222 °C	[2]
Density	1.92 g/cm <sup>3</sup>	[2]
Solubility	Slightly soluble in water and ethanol; soluble in chloroform and carbon disulfide.[2]	[2]

The presence of three highly electronegative fluorine atoms and a heavier iodine atom significantly influences the compound's reactivity and physical characteristics.[1]

## Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,4,5-Trifluoroiodobenzene** is classified as a hazardous substance.[4] The primary concerns for researchers are its potential to cause irritation upon contact and its effects on the respiratory system.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: PubChem, Sigma-Aldrich[4]

The corresponding GHS pictograms that must be displayed where this chemical is handled and stored are:

The signal word for this compound is "Warning".[4]

## Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to minimize exposure risk. The causality behind these protocols is directly linked to the identified hazards of skin, eye, and respiratory irritation, as well as its potential combustibility under certain conditions.

## Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense is to minimize exposure through engineering controls. All work with **3,4,5-Trifluoroiodobenzene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][5]

A comprehensive PPE ensemble is mandatory to prevent contact with skin and eyes.[6] The selection of appropriate PPE is a self-validating system; it directly addresses the known routes of exposure and hazards.

Caption: Mandatory PPE for handling **3,4,5-Trifluoroiodobenzene**.

- Eye/Face Protection: Wear tight-sealing safety goggles or a face shield.[7][8] This is crucial to prevent serious eye irritation from splashes or vapors.[4]

- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) and wear a lab coat and closed-toe shoes.[8][9] Immediately remove and launder any contaminated clothing before reuse.[10][11] This prevents skin irritation, which is a known hazard of this compound.[4]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[2] If a fume hood is not available or ventilation is insufficient, a NIOSH-approved respirator with organic vapor cartridges is necessary to prevent respiratory tract irritation.[12]

## General Handling and Hygiene

- Avoid breathing vapors or mist.[10]
- Avoid contact with skin and eyes.[11]
- Wash hands and any exposed skin thoroughly after handling.[10][13]
- Do not eat, drink, or smoke in areas where the chemical is handled.[5]
- Keep the container tightly closed when not in use.[10]
- Keep away from heat, sparks, open flames, and hot surfaces.[10][11]

## Storage Conditions

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

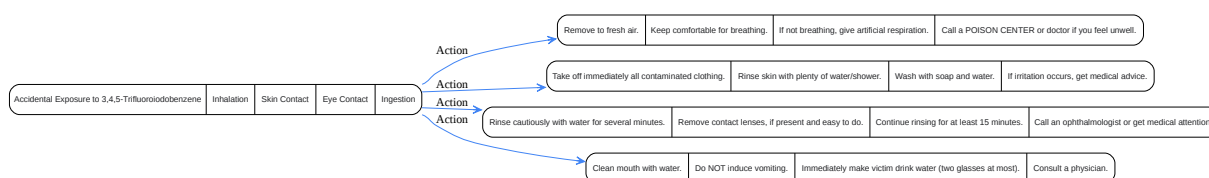
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][11][13]
- Store locked up.[4][10]
- Some sources recommend storage at 2-8°C and protection from light.[3][14]
- Store away from incompatible materials such as strong oxidizing agents.[13]

## Emergency Procedures

A clear and well-rehearsed emergency plan is a cornerstone of laboratory safety.

## First-Aid Measures

The following diagram outlines the immediate actions to be taken in case of accidental exposure.



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Caption: First-aid response to accidental exposure.

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing.[10] [11] If breathing is difficult or stops, provide artificial respiration.[11] Seek medical attention if you feel unwell.[10]
- Skin Contact: Immediately remove all contaminated clothing.[10] Rinse the affected skin area with plenty of water and soap.[10][11] If skin irritation persists, seek medical advice.[10]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[10][11] Remove contact lenses if present and easy to do.[10] It is imperative to get immediate medical attention from an ophthalmologist.[10][15]
- Ingestion: Rinse the mouth with water.[11] Do not induce vomiting.[13] Immediately have the person drink water (up to two glasses).[10][15] Seek immediate medical attention.[11]

## Firefighting Measures

While not classified as highly flammable, **3,4,5-Trifluoroiodobenzene** is a combustible material.[\[10\]](#)[\[11\]](#)

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[\[10\]](#)[\[11\]](#)
- Specific Hazards: Vapors are heavier than air and may spread along floors.[\[10\]](#) In a fire, hazardous combustion products such as carbon oxides, hydrogen fluoride, and hydrogen iodide may be released.[\[10\]](#)[\[13\]](#) Containers may explode when heated.[\[11\]](#)
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[10\]](#)[\[11\]](#)

## Accidental Release Measures

In the event of a spill, the priority is to ensure personnel safety and prevent environmental contamination.

- Personal Precautions: Evacuate the area.[\[10\]](#) Do not breathe vapors.[\[10\]](#) Avoid contact with the substance.[\[10\]](#) Ensure adequate ventilation and remove all sources of ignition.[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Environmental Precautions: Prevent the substance from entering drains or waterways.[\[10\]](#)[\[11\]](#)
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand, silica gel, or universal binder.[\[11\]](#)[\[13\]](#) Collect the absorbed material into a suitable, closed container for disposal.[\[11\]](#)[\[13\]](#)

## Toxicological and Ecological Information

- Toxicological Information: The toxicological properties of **3,4,5-Trifluoroiodobenzene** have not been fully investigated.[\[9\]](#) The known hazards are acute irritation to the skin, eyes, and respiratory system.[\[4\]](#) There is no specific data available regarding carcinogenicity, mutagenicity, or reproductive toxicity. This lack of data underscores the importance of minimizing exposure through the rigorous application of safety protocols.

- Ecological Information: There is limited data on the environmental fate of this compound. It is advised to prevent its release into the environment, as it is not known to be readily degradable.[\[5\]](#)[\[11\]](#)

## Disposal Considerations

Disposal of **3,4,5-Trifluoroiodobenzene** and its containers must be conducted in accordance with all local, regional, and national regulations.[\[10\]](#)[\[16\]](#)

- Contact a licensed professional waste disposal service to dispose of this material.[\[10\]](#)
- The chemical should not be disposed of with household waste or allowed to reach sewage systems.
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[\[17\]](#)

## Conclusion

**3,4,5-Trifluoroiodobenzene** is a chemical reagent with significant utility in research and development. However, its hazardous properties—specifically its capacity to cause skin, eye, and respiratory irritation—demand a culture of safety and strict adherence to the protocols outlined in this guide. By understanding its physicochemical properties, implementing robust engineering controls and PPE, and being prepared for emergencies, researchers can handle this compound with confidence and safety. The absence of comprehensive toxicological data should serve as a further impetus for cautious handling and the minimization of all potential exposures.

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- To cite this document: BenchChem. [3,4,5-Trifluoriodobenzene safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b063016#3-4-5-trifluoriodobenzene-safety-data-sheet]

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